Troubleshooting low yield in ranitidine synthesis steps

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Compound of Interest

Compound Name:	*5-[[(2-Aminoethyl)thio]methyl]-N-methyl-2-furanmethanamine*
CAS No.:	*66356-54-5*
Cat. No.:	*B135545*

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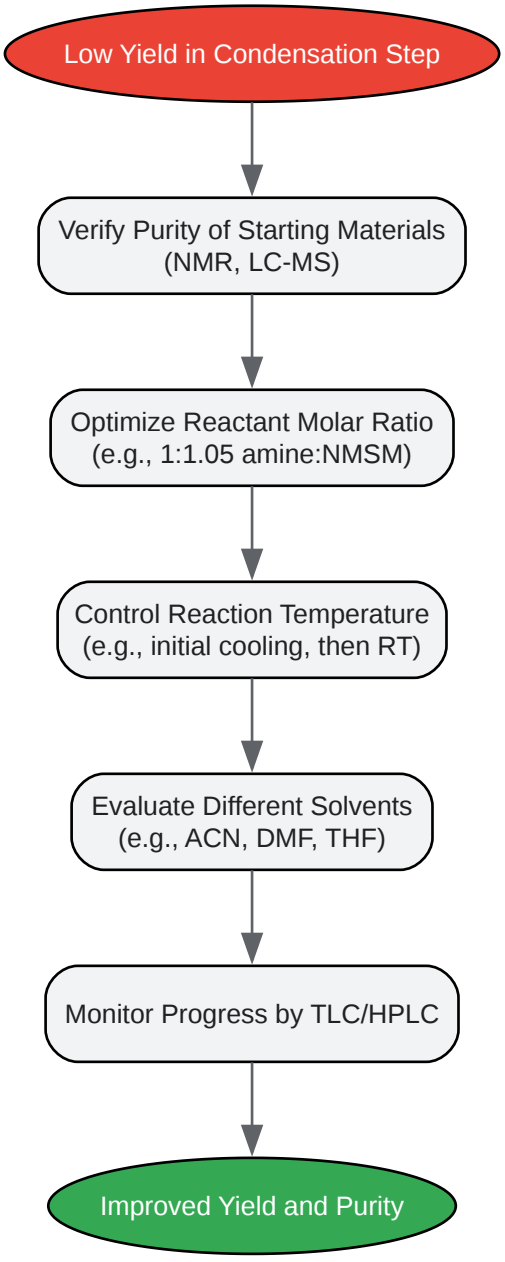
Ranitidine Synthesis Technical Support Center

Welcome to the Technical Support Center for Ranitidine Synthesis. This guide is designed for researchers, scientists, and drug development professionals to navigate the common challenges encountered during the synthesis of ranitidine. Drawing from established protocols and field-proven insights, this resource provides in-depth troubleshooting advice to optimize your synthetic workflow and maximize yields.

Diagram: Common Synthetic Pathway to Ranitidine

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